In-Depth Technical Guide: III-31-C (CAS Number 398515-96-3)

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Compound of Interest	
Compound Name:	*III-31-C*
CAS No.:	*398515-96-3*
Cat. No.:	*B3340318*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

III-31-C, with CAS number 398515-96-3, is a potent, cell-permeable (hydroxyethyl)urea-based inhibitor of γ-secretase. It has emerged as a valuable tool in the study of Alzheimer's disease and other biological processes regulated by γ-secretase activity. This technical guide provides a comprehensive overview of **III-31-C**, including its chemical and physical properties, mechanism of action, and detailed experimental protocols for its use in research settings. The information is intended to support researchers and drug development professionals in utilizing this compound for their studies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **III-31-C** is presented in the table below.

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Property	Value
CAS Number	398515-96-3
Synonyms	N-[[--INVALID-LINK--amino]carbonyl]-L-leucyl-L-valine methyl ester, WPE-III-31-C
Molecular Formula	$C_{35}H_{52}N_4O_7$
Molecular Weight	640.81 g/mol
Appearance	Solid
Purity	≥98% (HPLC)

Mechanism of Action

III-31-C functions as a highly potent inhibitor of the γ-secretase complex, an intramembrane aspartyl protease. The primary mechanism of action involves the binding of **III-31-C** to the substrate docking site of the γ-secretase complex. This binding prevents the natural substrates, such as the Amyloid Precursor Protein (APP), from accessing the catalytic site of the enzyme, thereby inhibiting their cleavage.

The γ-secretase complex is a multi-subunit protease composed of four core components: Presenilin (PS1 or PS2), Nicastrin (NCT), Anterior pharynx-defective 1 (Aph-1), and Presenilin enhancer 2 (Pen-2). This complex plays a crucial role in the final step of APP processing, which leads to the generation of amyloid-beta (Aβ) peptides, the primary component of amyloid plaques in Alzheimer's disease. By inhibiting γ-secretase, **III-31-C** effectively reduces the production of Aβ peptides.

Quantitative Biological Data

The inhibitory potency of **III-31-C** has been quantified in various assay formats. The key inhibitory concentration (IC50) values are summarized below.

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Assay Type	IC50 Value
Cell-free γ-secretase assay	10 nM
APP-transfected cells	200 nM

Experimental Protocols

Detailed methodologies for key experiments involving **III-31-C** are provided below. These protocols are synthesized from established methods in the field and should be adapted as necessary for specific experimental conditions.

Cell-Free γ-Secretase Activity Assay

This assay measures the in vitro activity of γ-secretase on a recombinant substrate in the absence of intact cells.

Materials:

- HEK293 cells overexpressing γ-secretase components (or other suitable cell line)
- Recombinant C99-FLAG (or other suitable γ-secretase substrate)
- **III-31-C** (or other test inhibitor)
- Lysis Buffer: 50 mM MES, pH 6.0, 150 mM NaCl, 5 mM $CaCl_2$, 5 mM $MgCl_2$, with protease inhibitors
- Assay Buffer: 50 mM HEPES, pH 7.0, 150 mM NaCl, with 0.1% CHAPSO
- Anti-FLAG antibody
- Western blot reagents

Protocol:

- Membrane Preparation:
  - Harvest cells and resuspend in ice-cold Lysis Buffer.

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- Lyse cells using a Dounce homogenizer or sonication.
- Centrifuge at 1,000 x g for 10 minutes at 4°C to pellet nuclei and intact cells.
- Transfer the supernatant to an ultracentrifuge tube and centrifuge at 100,000 x g for 1 hour at 4°C to pellet membranes.
- Resuspend the membrane pellet in Assay Buffer. Determine protein concentration using a BCA assay.

- Assay Setup:
  - In a microcentrifuge tube, combine the membrane preparation (typically 20-50 µg of protein) with the recombinant C99-FLAG substrate (typically 1 µM).
  - Add varying concentrations of **III-31-C** (e.g., from 0.1 nM to 1 µM) or vehicle control (DMSO).
  - The final reaction volume should be adjusted with Assay Buffer.
- Incubation:
  - Incubate the reaction mixture at 37°C for 4 hours with gentle agitation.
- Analysis:
  - Stop the reaction by adding SDS-PAGE sample buffer and boiling for 5 minutes.
  - Separate the reaction products by Tris-Tricine or Tris-Glycine SDS-PAGE.
  - Transfer proteins to a PVDF membrane.
  - Probe the membrane with an anti-FLAG antibody to detect the cleaved intracellular domain (AICD-FLAG).
  - Develop the blot using an appropriate secondary antibody and chemiluminescent substrate.
- Data Analysis:

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- Quantify the band intensity of the AICD-FLAG product.
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
- Determine the IC50 value by fitting the data to a sigmoidal dose-response curve.

APP-Transfected Cell-Based Assay

This assay measures the effect of **III-31-C** on the processing of APP in a cellular context.

Materials:

- HEK293 cells stably transfected with a vector expressing human APP (e.g., APP695)
- Cell culture medium (e.g., DMEM with 10% FBS)
- **III-31-C** (or other test inhibitor)
- Lysis buffer (e.g., RIPA buffer)
- ELISA kit for Aβ40 and Aβ42
- Western blot reagents

Protocol:

- Cell Culture and Treatment:
  - Plate the APP-transfected HEK293 cells in a 24-well or 96-well plate and allow them to adhere overnight.
  - Remove the culture medium and replace it with fresh medium containing varying concentrations of **III-31-C** (e.g., from 1 nM to 10 µM) or vehicle control (DMSO).
  - Incubate the cells for 24-48 hours at 37°C in a CO_2 incubator.
- Sample Collection:
  - After incubation, collect the conditioned medium for Aβ quantification.

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- Lyse the cells in Lysis Buffer for protein concentration determination and Western blot analysis of APP C-terminal fragments (CTFs).

- Aβ Quantification (ELISA):
  - Use a commercial ELISA kit to measure the concentration of Aβ40 and Aβ42 in the collected conditioned medium according to the manufacturer's instructions.

- Western Blot Analysis (Optional):
  - Perform Western blotting on the cell lysates to assess the accumulation of APP CTFs (C83 and C99) using an antibody that recognizes the C-terminus of APP.

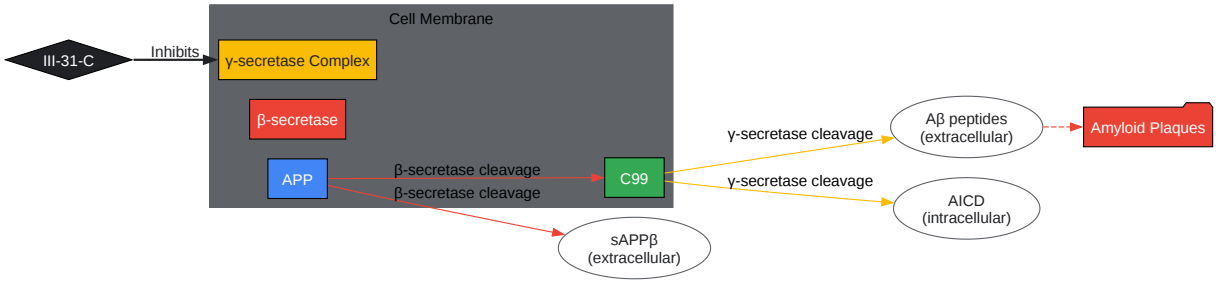
- Data Analysis:
  - Calculate the percentage of inhibition of Aβ production for each concentration of **III-31-C** compared to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
  - Determine the IC50 value by fitting the data to a sigmoidal dose-response curve.

Visualizations

Signaling Pathway Diagram

The following diagram illustrates the amyloidogenic pathway of Amyloid Precursor Protein (APP) processing and the point of inhibition by **III-31-C**.

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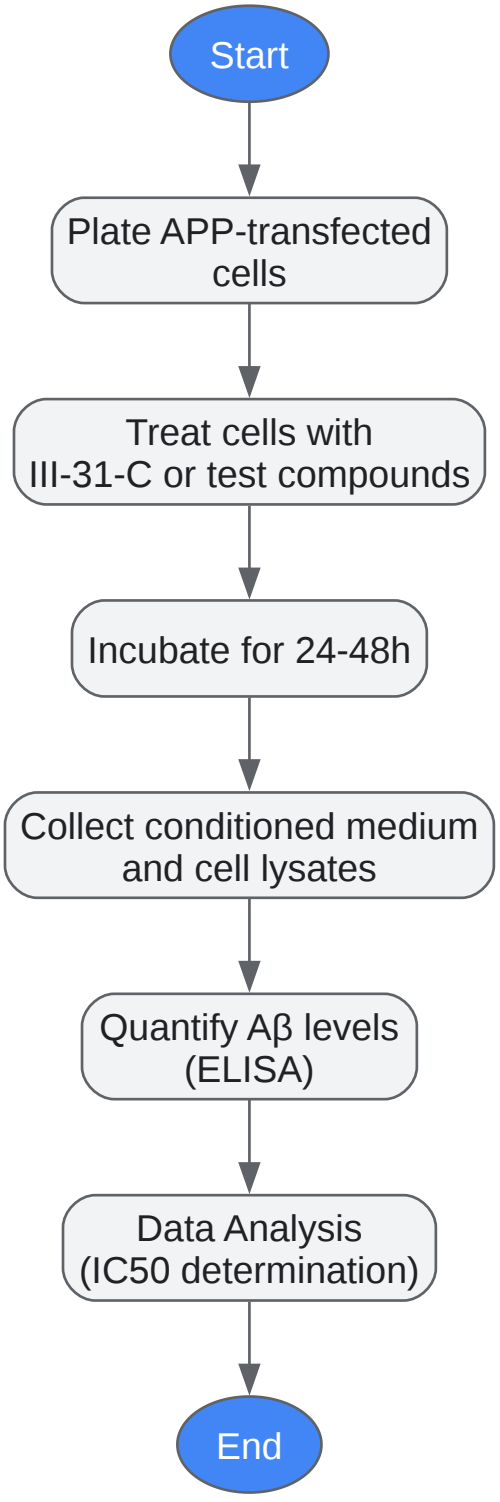
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Caption: Amyloidogenic processing of APP and inhibition by **III-31-C**.

Experimental Workflow Diagram

The following diagram outlines the general workflow for screening γ-secretase inhibitors using a cell-based assay.

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Caption: Workflow for cell-based γ-secretase inhibitor screening.

Conclusion

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III-31-C is a valuable pharmacological tool for the investigation of γ-secretase function and its role in disease. Its high potency and well-defined mechanism of action make it suitable for a range of in vitro and cell-based studies. The experimental protocols and workflows provided in this guide offer a starting point for researchers to incorporate **III-31-C** into their experimental designs for studying Alzheimer's disease and other γ-secretase-related biological processes. As with any experimental work, optimization of these protocols for specific laboratory conditions and research questions is recommended.

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